An In-depth Technical Guide to 5-Methoxysalicylamide: Structure, Properties, and Potential Applications

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Compound of Interest

Compound Name:	*2-Hydroxy-5-methoxybenzamide*
CAS No.:	*28534-37-4*
Cat. No.:	*B1618584*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Methoxysalicylamide is a derivative of salicylic acid, a well-known class of compounds with significant therapeutic properties. This technical guide provides a comprehensive overview of 5-methoxysalicylamide, focusing on its chemical structure, molecular weight, and inferred physicochemical properties. Although direct experimental data for this specific amide is limited in publicly available literature, this document extrapolates its characteristics from the closely related and well-documented compound, 5-methoxysalicylic acid. This guide will also explore potential synthetic pathways, prospective biological activities, and applications in drug discovery and development, drawing parallels from analogous structures.

Introduction: The Salicylamide Scaffold and the Role of Methoxy Substitution

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Salicylamides are a class of organic compounds characterized by a benzamide core with a hydroxyl group positioned ortho to the amide functionality. This structural motif is prevalent in numerous biologically active molecules, including non-steroidal anti-inflammatory drugs (NSAIDs). The strategic placement of substituents on the benzene ring can significantly modulate the compound's pharmacokinetic and pharmacodynamic properties.

The introduction of a methoxy group (-OCH_3) at the 5-position of the salicylamide ring, yielding 5-methoxysalicylamide, is anticipated to alter its lipophilicity, electronic distribution, and metabolic stability. Understanding these modifications is crucial for predicting the compound's behavior in biological systems and for designing novel therapeutic agents.

Chemical Structure and Molecular Properties

While direct experimental data for 5-methoxysalicylamide is not readily available in scientific databases, its chemical structure can be confidently inferred from its name and the structure of its carboxylic acid analog, 5-methoxysalicylic acid.

Inferred Chemical Structure

5-Methoxysalicylamide consists of a benzene ring substituted with a hydroxyl group at position 2, an amide group at position 1, and a methoxy group at position 5.

Systematic IUPAC Name: **2-Hydroxy-5-methoxybenzamide**

Molecular Formula and Weight

Based on the inferred structure, the molecular formula and molecular weight can be calculated as follows:

- Molecular Formula: $C_8H_9NO_3$
- Molecular Weight: 167.16 g/mol

Physicochemical Properties (Predicted)

The following table summarizes the predicted physicochemical properties of 5-methoxysalicylamide, which are crucial for assessing its drug-like characteristics. These values

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are estimated based on computational models and comparison with structurally similar compounds.

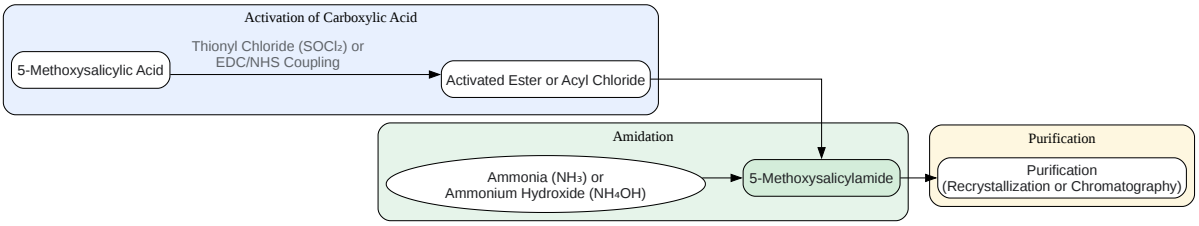
Property	Predicted Value	Significance in Drug Development
LogP	~1.5	Indicates moderate lipophilicity, suggesting a balance between aqueous solubility and membrane permeability.
Topological Polar Surface Area (TPSA)	66.4 Å²	Suggests good potential for oral bioavailability.
Hydrogen Bond Donors	2	Influences solubility and binding to biological targets.
Hydrogen Bond Acceptors	3	Influences solubility and binding to biological targets.
pKa (Phenolic Hydroxyl)	~8-9	The acidity of the phenolic proton will affect ionization state at physiological pH.
pKa (Amide Proton)	~17	The amide proton is generally not acidic under physiological conditions.

Synthesis and Characterization

A plausible synthetic route to 5-methoxysalicylamide would likely start from the readily available 5-methoxysalicylic acid.

Proposed Synthetic Workflow

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